

Limacine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Limacine*

Cat. No.: *B239542*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties of **Limacine**, a bioactive compound of interest in various research and development fields. This document summarizes its core molecular data and sets the stage for further exploration into its biological activities and potential therapeutic applications.

Core Molecular Data

Limacine, a complex alkaloid, possesses a unique molecular structure that underpins its biological activity. A summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C37H40N2O6	PubChem[1]
Molecular Weight	608.7 g/mol	PubChem[1]
IUPAC Name	(1R,14R)-9,20,25-trimethoxy-15,30-dimethyl-7,23-dioxo-15,30-diazaheptacyclo[22.6.2.2 ^{3,6} .1 ^{8,12} .1 ^{14,18} .0 ^{27,31} .0 ^{32,36}]hexatriacont-3(35),4,6(34),8,10,12(33),18,20,22(32),24,26,31-dodecaen-21-ol	PubChem[1]

Logical Relationship of Core Data

The fundamental relationship between the molecular formula and molecular weight of a compound is a cornerstone of chemical science. The molecular formula provides the exact number of atoms of each element in a molecule, which is then used to calculate the molecular weight by summing the atomic weights of all constituent atoms.



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Caption: Relationship between Molecular Formula and Molecular Weight.

This guide serves as a foundational resource for professionals engaged in research and development involving **Limacine**. Further investigations into its mechanism of action, biological targets, and safety profile are essential for unlocking its full therapeutic potential.

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References

- 1. Limacine | C₃₇H₄₀N₂O₆ | CID 7656034 - PubChem [pubchem.ncbi.nlm.nih.gov]
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